

(E)-5-OAHSA-d17: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (E)-5-OAHSA-d17

Cat. No.: B15600558

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(E)-5-OAHSA-d17 is the deuterated form of (E)-5-hydroxy-octadecanoyl-sn-glycero-3-phosphocholine, a member of the recently discovered class of endogenous lipids known as fatty acid esters of hydroxy fatty acids (FAHFAs). This document serves as an in-depth technical resource for researchers, scientists, and drug development professionals, providing comprehensive information on its function, relevant experimental protocols, and associated signaling pathways. Primarily, **(E)-5-OAHSA-d17** functions as a crucial internal standard for the accurate quantification of the biologically active lipid, 5-OAHSA, in various biological matrices using mass spectrometry-based techniques.

Core Function and Biological Significance of the Parent Compound, 5-OAHSA

(E)-5-OAHSA-d17's significance is intrinsically linked to its non-deuterated analog, 5-OAHSA. FAHFAs, including 5-OAHSA, have emerged as a novel class of lipid mediators with potent anti-diabetic and anti-inflammatory properties. These beneficial effects are primarily mediated through the activation of G-protein coupled receptor 120 (GPR120).

Key biological functions of 5-OAHSA include:

- **Improved Glucose Homeostasis:** Activation of GPR120 by 5-OAHSA in pancreatic β -cells and intestinal L-cells stimulates the secretion of insulin and glucagon-like peptide-1 (GLP-1), respectively. This leads to enhanced glucose uptake by peripheral tissues, such as muscle and adipose tissue, and a reduction in blood glucose levels.

- **Anti-inflammatory Effects:** In immune cells, particularly macrophages, 5-OAHSA binding to GPR120 initiates a signaling cascade that inhibits the activation of pro-inflammatory pathways, such as the NF- κ B pathway. This results in a dampened inflammatory response, a key factor in the pathogenesis of insulin resistance and type 2 diabetes.
- **Enhanced Insulin Sensitivity:** By mitigating chronic low-grade inflammation in adipose tissue and other metabolic organs, 5-OAHSA contributes to improved insulin sensitivity.

Studies have shown that circulating levels of FAHFAs are often reduced in individuals with insulin resistance and type 2 diabetes, highlighting their potential as both biomarkers and therapeutic targets.

Physicochemical Properties and Quantitative Data

The following table summarizes the key physicochemical properties of **(E)-5-OAHSA-d17** and its parent compound, 5-OAHSA.

Property	(E)-5-OAHSA-d17	5-OAHSA
Molecular Formula	C36H51D17O4	C36H68O4
Molecular Weight	582.0 g/mol	564.9 g/mol
CAS Number	1802335-51-7	1629661-75-7
Physical State	Solid	Solid
Solubility	Soluble in organic solvents such as methanol, ethanol, and chloroform	Soluble in organic solvents such as methanol, ethanol, and chloroform

Experimental Protocols

Quantification of 5-OAHSA in Plasma using (E)-5-OAHSA-d17 by LC-MS/MS

This protocol outlines a standard method for the extraction and quantification of 5-OAHSA from human plasma.

a. Lipid Extraction (Folch Method)

- To a 100 μ L plasma sample in a glass tube, add 10 μ L of a 1 μ g/mL solution of **(E)-5-OAHSA-d17** in methanol (internal standard).
- Add 2 mL of a 2:1 (v/v) chloroform:methanol mixture and vortex thoroughly for 1 minute.
- Add 400 μ L of 0.9% NaCl solution and vortex again for 30 seconds.
- Centrifuge at 2000 x g for 10 minutes to separate the phases.
- Carefully collect the lower organic phase using a glass Pasteur pipette and transfer to a new glass tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the lipid extract in 100 μ L of methanol for LC-MS/MS analysis.

b. LC-MS/MS Parameters

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 μ m particle size).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A linear gradient from 60% to 100% Mobile Phase B over 10 minutes, followed by a 5-minute hold at 100% B, and a 5-minute re-equilibration at 60% B.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), negative mode.

- Multiple Reaction Monitoring (MRM) Transitions:
 - 5-OAHSA: Precursor ion (m/z) 563.5 → Product ion (m/z) 281.2 (quantifier) and 299.2 (qualifier).
 - **(E)-5-OAHSA-d17**: Precursor ion (m/z) 580.5 → Product ion (m/z) 298.2.
- Collision Energy and other MS parameters: These should be optimized for the specific instrument being used to achieve maximum sensitivity.

Synthesis of **(E)-5-OAHSA-d17**

The synthesis of **(E)-5-OAHSA-d17** can be achieved through a multi-step process involving the synthesis of deuterated oleic acid and 5-hydroxystearic acid, followed by their esterification.

a. Synthesis of Deuterated Oleic Acid (Oleic Acid-d17)

A plausible route involves the deuteration of a suitable precursor, such as a commercially available oleic acid derivative, using deuterium gas and a catalyst (e.g., Wilkinson's catalyst) or through a multi-step synthesis starting from smaller deuterated building blocks.

b. Synthesis of 5-Hydroxystearic Acid

This can be synthesized from oleic acid via epoxidation of the double bond followed by ring-opening.

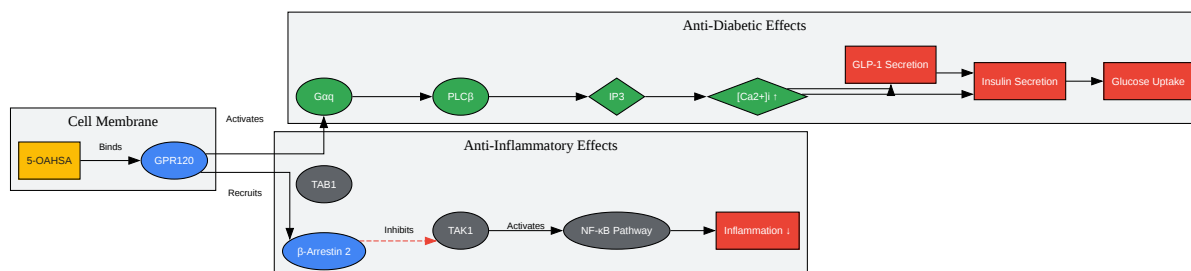
c. Esterification

The final step involves the esterification of 5-hydroxystearic acid with the deuterated oleic acid (or its activated form, such as an acyl chloride) to yield **(E)-5-OAHSA-d17**. Standard esterification conditions, such as using dicyclohexylcarbodiimide (DCC) and 4-dimethylaminopyridine (DMAP), can be employed.

Signaling Pathways and Logical Relationships

GPR120 Signaling Pathway

The following diagram illustrates the signaling cascade initiated by the binding of 5-OAHSA to GPR120, leading to both anti-diabetic and anti-inflammatory effects.

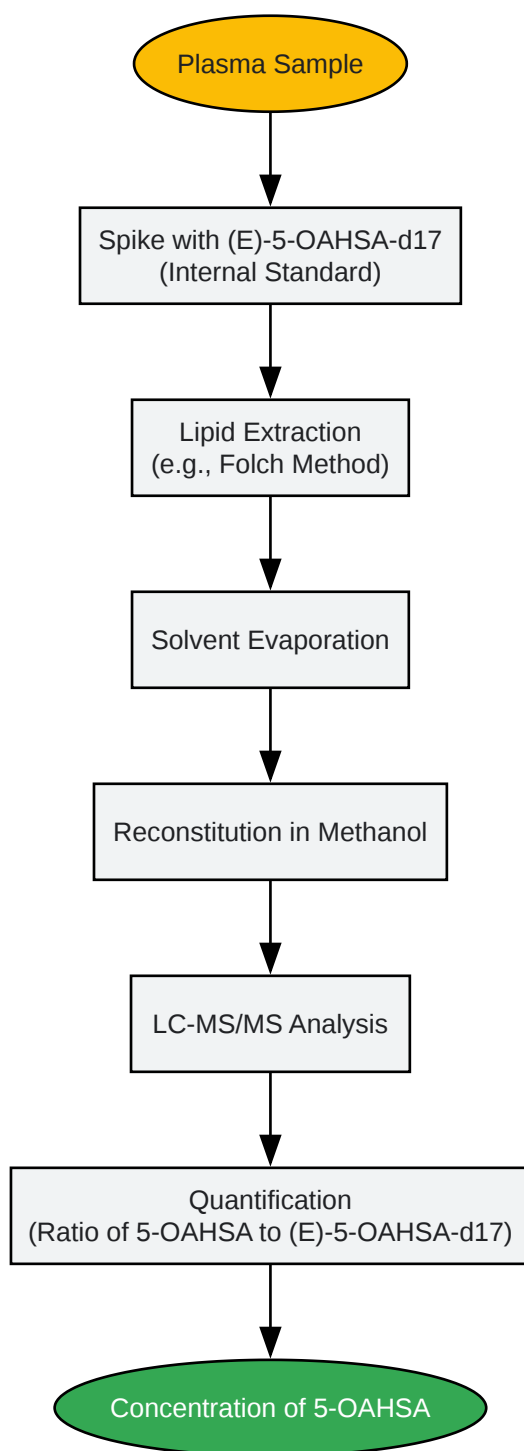


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Caption: GPR120 signaling cascade.

Experimental Workflow for 5-OAHSA Quantification

The diagram below outlines the logical workflow for the quantification of 5-OAHSA from a biological sample.



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